

A Technical Guide to (Z)-13-Docosenamide: Natural Sources, Isolation, and Bioactivity

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Compound of Interest

Compound Name: 13(Z),16(Z)-Docosadienyl acetate

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Initial research for natural sources of **13(Z),16(Z)-Docosadienyl acetate** did not yield specific findings. This guide focuses on the closely related and biologically active compound, (Z)-13-docosenamide (Erucamide), for which natural sources have been identified.

(Z)-13-Docosenamide: An Overview

(Z)-13-Docosenamide, the amide derivative of erucic acid, is a fatty acid amide that has garnered significant interest within the scientific community due to its diverse biological activities. It has been identified in various natural sources and exhibits antimicrobial, cytotoxic, and anti-inflammatory properties, making it a compound of interest for drug discovery and development.

Natural Sources of (Z)-13-Docosenamide

(Z)-13-Docosenamide has been isolated from several natural sources, including fungi and plants. This section details the primary sources identified in the literature.

Table 1: Natural Sources and Biological Activities of (Z)-13-Docosenamide

Natural Source	Organism Type	Part Used	Bioactive Compounds Identified	Reported Biological Activities of (Z)-13-Docosenamide
Penicillium chrysogenum	Fungus	Extracellular Extract	(Z)-13-docosenamide and 15 other variable compounds[1][2][3][4]	Antimicrobial and cytotoxic[1][2][3][4]
Zingiber officinale (Ginger)	Plant	Rhizome	(Z)-13-docosenamide, among other phytochemicals[5][6]	Antinociceptive and anti-inflammatory[5]
Erythrina indica (Indian Coral Tree)	Plant	Leaves	(Z)-13-docosenamide[7]	Anticancer[7]

Experimental Protocols: Isolation and Purification

The isolation and purification of (Z)-13-docosenamide from its natural sources involve multi-step processes combining extraction and chromatographic techniques. The following is a detailed methodology based on the successful isolation from *Penicillium chrysogenum*. [1][2][3]

Fungal Fermentation and Extraction

- Organism: *Penicillium chrysogenum*
- Culture Medium: Potato Dextrose Broth (PDB).
- Fermentation: The fungus is cultured in PDB for a specified period to allow for the production of secondary metabolites, including (Z)-13-docosenamide, which are secreted into the extracellular medium.

- **Extraction:** The fungal biomass is separated from the culture broth by filtration. The cell-free supernatant is then extracted with an organic solvent, such as ethyl acetate, to partition the bioactive compounds.

Chromatographic Purification

- **Flash Chromatography:** The crude extract is subjected to flash chromatography on a silica gel column. Elution is performed with a gradient of solvents (e.g., n-hexane and ethyl acetate) of increasing polarity to separate the compounds based on their affinity for the stationary phase. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **High-Performance Liquid Chromatography (HPLC):** Fractions showing promising bioactivity are further purified by HPLC. A C18 column is typically used with a mobile phase gradient, for instance, of methanol and water.^[1] The compound corresponding to the major peak with the desired biological activity is collected.

Structural Elucidation

The purified compound is identified and characterized using various spectroscopic techniques:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** To determine the molecular weight and fragmentation pattern.^[1]
- **Nuclear Magnetic Resonance (NMR):** ¹H and ¹³C NMR spectroscopy to elucidate the chemical structure.^[1]
- **Fourier-Transform Infrared Spectroscopy (FTIR):** To identify the functional groups present in the molecule.^[1]

Biological Activities of (Z)-13-Docosenamide

(Z)-13-Docosenamide exhibits a range of biological effects, as summarized in the table below.

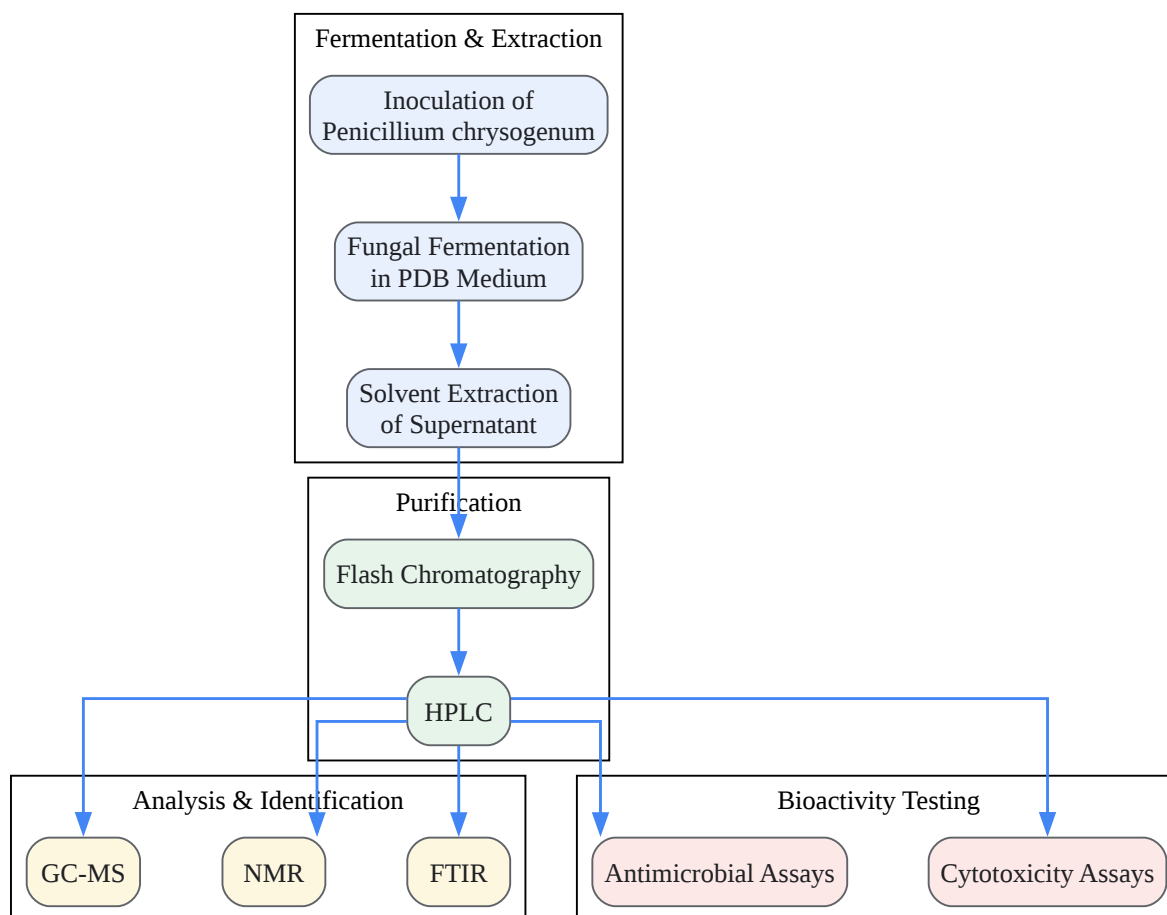
Table 2: Quantitative Bioactivity Data for (Z)-13-Docosenamide

Activity	Test Organism/Cell Line	Metric	Result
Antimicrobial	Bacillus subtilis	MIC	~10 µg/mL[1][3]
Staphylococcus aureus	MIC	~10 µg/mL[1][3]	
Klebsiella pneumoniae	MIC	~10 µg/mL[1][3]	
Escherichia coli	MIC	~10 µg/mL[1][3]	
Penicillium aurantiogriseum	MIC	~20 µg/mL[1][3]	
Aspergillus fumigatus	MIC	~20 µg/mL[1][3]	
Cytotoxic	Hepatocellular carcinoma cells	IC ₅₀	23.8 ± 0.8 µg/mL[1][3]
Anticancer	Adenocarcinomic human alveolar basal epithelial cells (A549)	-	Notable anticancer activity observed[7]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and identification of (Z)-13-docosenamide from *Penicillium chrysogenum*.

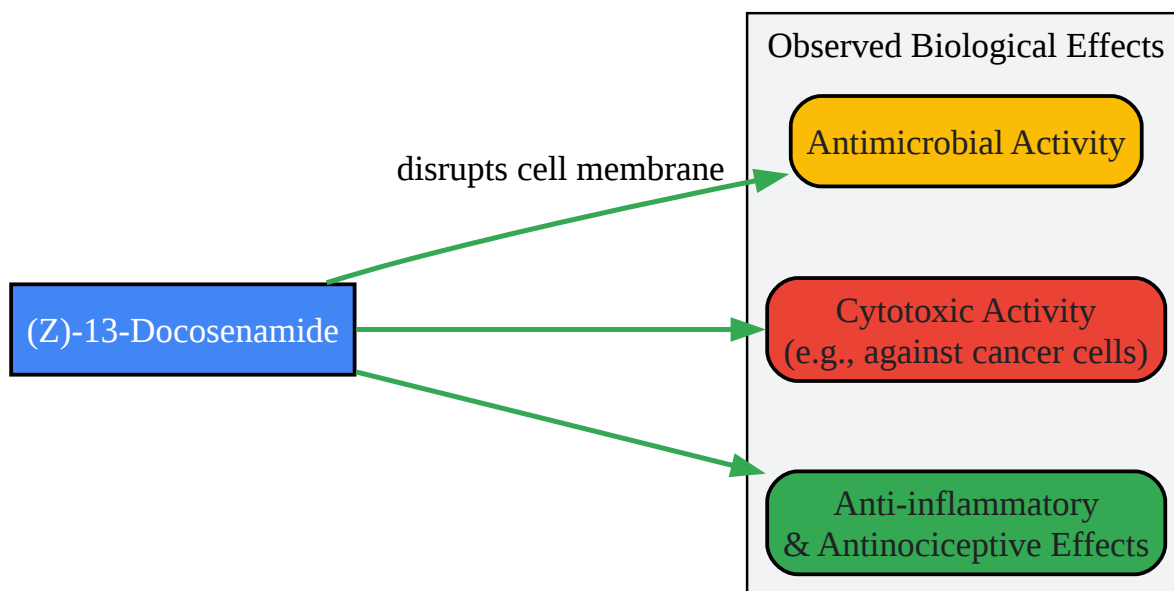


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Caption: Workflow for Isolation and Analysis of (Z)-13-Docosenamide.

Biological Effects of (Z)-13-Docosenamide

This diagram outlines the observed biological effects of (Z)-13-docosenamide. The precise signaling pathways are still under investigation.



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Caption: Biological Effects of (Z)-13-Docosenamide.

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